

Visualizing Sphingolipid Trafficking with C6-NBD Probes: Application Notes and Protocols

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Compound of Interest

Compound Name: C6 NBD-L-threo-dihydrosphingosine

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Introduction

Sphingolipids are a class of lipids that are integral components of eukaryotic cell membranes and play crucial roles in signal transduction and membrane trafficking. The ability to visualize and track the movement of these lipids within the cell is essential for understanding their function in health and disease. C6-NBD-ceramide (N-[6-[(7-nitro-2-1,3-benzoxadiazol-4-yl)amino]hexanoyl]-D-erythro-sphingosine) is a fluorescently labeled, short-chain ceramide analog that serves as a vital tool for studying the transport and metabolism of sphingolipids. The nitrobenzoxadiazole (NBD) fluorophore is environmentally sensitive, exhibiting weak fluorescence in aqueous environments and strong fluorescence in nonpolar environments like cellular membranes.^[1] This property, combined with its ability to be metabolized into other sphingolipids, makes C6-NBD-ceramide an excellent probe for visualizing the Golgi apparatus and tracking sphingolipid trafficking pathways.^{[1][2]}

Once introduced to cells, C6-NBD-ceramide is rapidly taken up and transported to the Golgi apparatus, where it serves as a substrate for enzymes involved in sphingolipid metabolism.^[3]

This allows for the visualization of not only the Golgi complex but also the subsequent trafficking of its metabolic products, such as NBD-sphingomyelin and NBD-glucosylceramide, to other cellular destinations.[\[2\]](#)[\[4\]](#)

Data Presentation

The following tables summarize key quantitative data for experiments involving C6-NBD-ceramide.

Table 1: Reagent Preparation and Concentrations

Reagent	Stock Concentration	Working Concentration	Solvent/Vehicle	Reference
C6-NBD-ceramide	1 mM	5 μ M	Chloroform:Ethanol (19:1 v/v) or DMSO	[1] [5]
Defatted BSA	-	0.34 mg/mL	Serum-free balanced salt solution (e.g., HBSS)	[1]
C6-NBD-ceramide-BSA Complex	100 μ M	5 μ M	PBS	[3]

Table 2: Incubation Parameters for Live Cell Imaging

Step	Reagent	Concentration	Temperature	Duration	Reference
Labeling	C6-NBD-ceramide-BSA complex	5 μ M	4°C	30 minutes	[1]
Chase	Fresh medium	-	37°C	30 minutes	[1]

Table 3: Fixation and Staining Parameters for Fixed Cell Imaging

Step	Reagent	Concentration	Temperature	Duration	Reference
Fixation	Glutaraldehyde or Paraformaldehyde	0.5% or 2-4%	Room Temperature	5-10 minutes	[1] [2]
Labeling	C6-NBD-ceramide-BSA complex	5 μ M	4°C	30 minutes	[1]
Back-exchange	10% fetal calf serum or 2 mg/ml BSA	-	Room Temperature	30-90 minutes	[1] [2]

Experimental Protocols

Protocol 1: Preparation of C6-NBD-ceramide–BSA Complexes

This protocol describes the preparation of a bovine serum albumin (BSA) complex of C6-NBD-ceramide, which facilitates its delivery into cells.[\[1\]](#)

Materials:

- C6-NBD-ceramide
- Chloroform
- Ethanol, absolute
- Defatted BSA
- Hanks' Balanced Salt Solution (HBSS) with 10 mM HEPES, pH 7.4
- Nitrogen gas

- Vortex mixer
- Glass test tubes
- 50 mL plastic centrifuge tubes

Procedure:

- Prepare a 1 mM stock solution of C6-NBD-ceramide in a chloroform:ethanol (19:1 v/v) mixture.[\[1\]](#)
- In a small glass test tube, dispense 50 μ L of the 1 mM C6-NBD-ceramide stock solution.
- Evaporate the solvent under a gentle stream of nitrogen gas, followed by placing the tube under a vacuum for at least 1 hour to ensure complete removal of the solvent.[\[1\]](#)
- Redissolve the dried C6-NBD-ceramide in 200 μ L of absolute ethanol.[\[1\]](#)
- In a 50 mL plastic centrifuge tube, dissolve 3.4 mg of defatted BSA in 10 mL of HBSS/HEPES buffer (final concentration 0.34 mg/mL).[\[1\]](#)
- While vigorously vortexing the BSA solution, inject the 200 μ L of ethanolic C6-NBD-ceramide solution.[\[1\]](#)
- The resulting solution is a 5 μ M C6-NBD-ceramide/5 μ M BSA complex. Store this solution in a plastic tube at -20°C, protected from light.[\[1\]](#)

Protocol 2: Staining the Golgi Apparatus in Living Cells

This protocol details the procedure for labeling the Golgi apparatus in live cells using the C6-NBD-ceramide-BSA complex.

Materials:

- Cells grown on glass coverslips
- C6-NBD-ceramide-BSA complex (from Protocol 1)
- HBSS/HEPES buffer

- Fresh cell culture medium
- Fluorescence microscope

Procedure:

- Wash the cells grown on glass coverslips with an appropriate medium such as HBSS/HEPES.[\[1\]](#)
- Incubate the cells with the 5 μ M C6-NBD-ceramide-BSA complex in HBSS/HEPES for 30 minutes at 4°C.[\[1\]](#)
- Rinse the cells several times with ice-cold medium to remove excess probe.[\[1\]](#)
- Incubate the cells in fresh, pre-warmed (37°C) medium for an additional 30 minutes at 37°C to allow for trafficking to the Golgi.[\[1\]](#)
- Wash the cells with fresh medium and mount them for observation under a fluorescence microscope. Prominent labeling of the Golgi apparatus should be visible.[\[1\]](#)

Protocol 3: Staining the Golgi Apparatus in Fixed Cells

This protocol outlines the steps for staining the Golgi apparatus in cells that have been chemically fixed.

Materials:

- Cells grown on glass coverslips
- HBSS/HEPES buffer
- Fixative solution (0.5% glutaraldehyde in 10% sucrose/100 mM PIPES, pH 7.0, or 2-4% paraformaldehyde in PBS)
- C6-NBD-ceramide-BSA complex (from Protocol 1)
- 10% fetal calf serum or 2 mg/mL BSA solution
- Fluorescence microscope

Procedure:

- Rinse the cells grown on coverslips with HBSS/HEPES.
- Fix the cells for 5-10 minutes at room temperature with either the glutaraldehyde or paraformaldehyde solution.[\[1\]](#)[\[2\]](#)
- Wash the fixed cells several times with ice-cold HBSS/HEPES.[\[2\]](#)
- Incubate the cells with the 5 μ M C6-NBD-ceramide-BSA complex for 30 minutes at 4°C.[\[1\]](#)
- To enhance the Golgi staining and reduce background fluorescence, rinse the cells and then incubate them for 30-90 minutes at room temperature with either 10% fetal calf serum or a 2 mg/mL BSA solution. This step helps to "back-exchange" excess probe from other membranes.[\[1\]](#)[\[2\]](#)
- Wash the cells with fresh HBSS/HEPES, mount the coverslips, and examine them using a fluorescence microscope.[\[1\]](#)

Protocol 4: Lipid Extraction and Analysis by HPLC

This protocol provides a method to extract lipids from cells labeled with C6-NBD-ceramide for subsequent analysis by High-Performance Liquid Chromatography (HPLC), allowing for the quantification of C6-NBD-ceramide metabolites.[\[3\]](#)

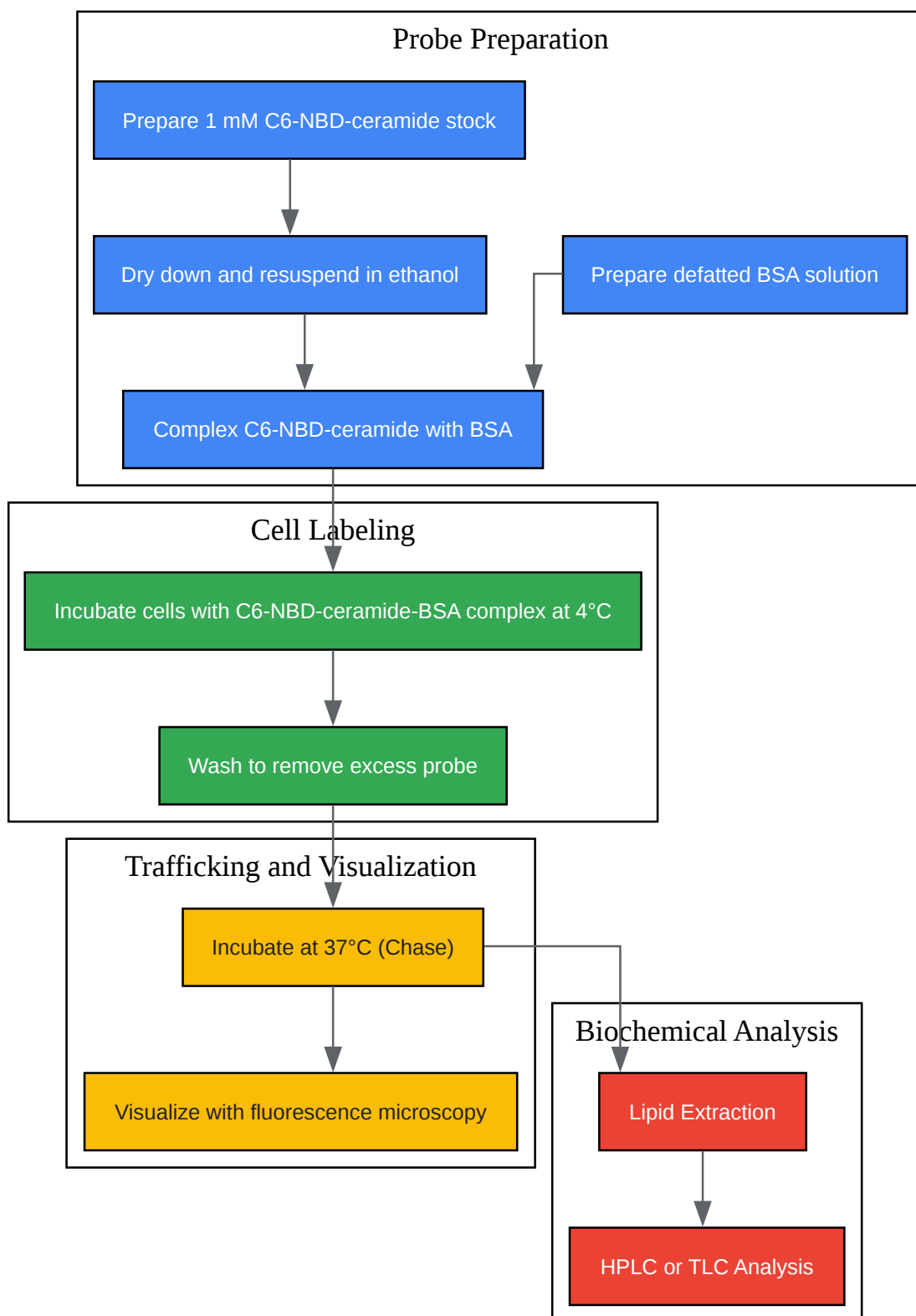
Materials:

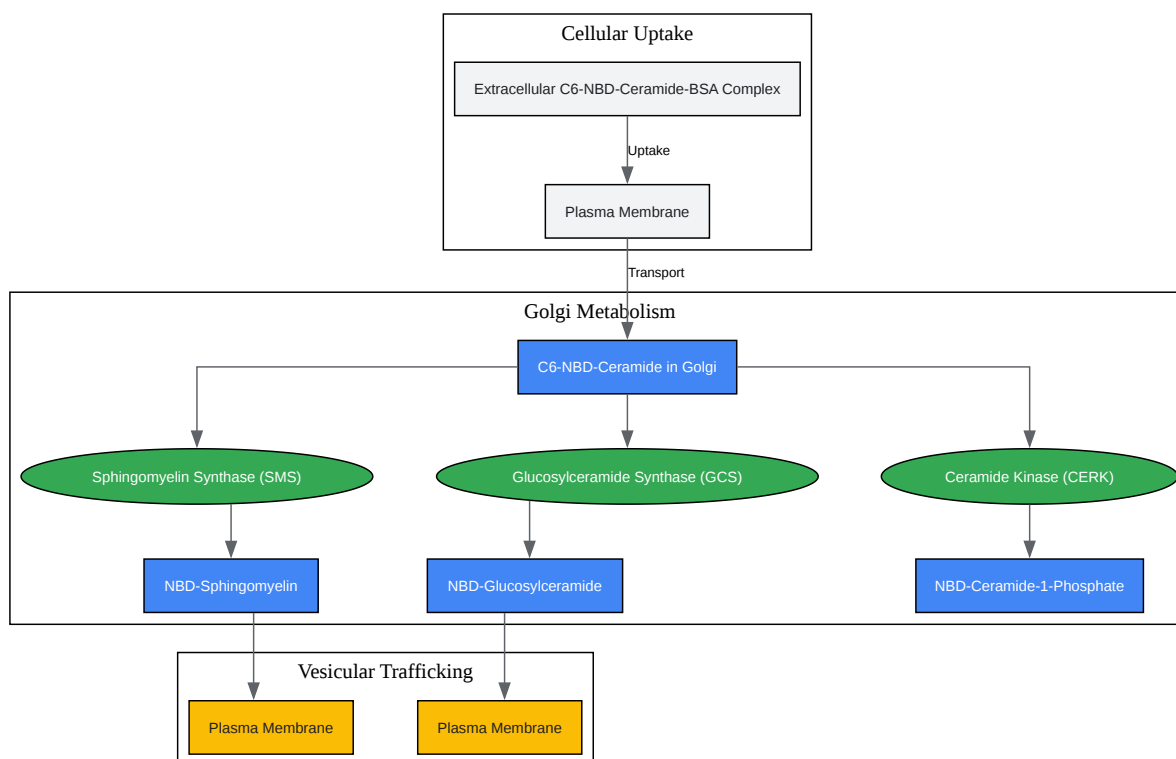
- Cells labeled with C6-NBD-ceramide
- Methanol
- Chloroform
- Water
- Centrifuge
- HPLC system with a fluorescence detector

Procedure:

- After labeling cells with C6-NBD-ceramide (e.g., 0-20 μ M for 1 hour), wash the cells with PBS.[\[3\]](#)
- Scrape the cells into a glass tube and add methanol and chloroform to achieve a final ratio of chloroform:methanol:water of 1:2:0.8.
- Vortex the mixture thoroughly and centrifuge to separate the phases.
- Collect the lower organic phase containing the lipids.
- Dry the lipid extract under a stream of nitrogen.
- Resuspend the lipid extract in a suitable solvent for HPLC analysis.
- Inject the sample into an HPLC system equipped with a C18 column and a fluorescence detector to separate and quantify NBD-labeled sphingolipids, including NBD-C6-ceramide, NBD-C6-sphingomyelin, and NBD-C6-glucosylceramide.[\[3\]](#)[\[6\]](#)

Visualizations





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